

Application Notes and Protocols for Cadaverine Delivery in Animal Models

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Compound of Interest

Compound Name: *Cadamine*

Cat. No.: *B1194925*

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Introduction

Cadaverine, a diamine produced by the decarboxylation of lysine, plays a role in various physiological and pathological processes. Its delivery to specific tissues in animal models is crucial for studying its function in areas such as neurotransmission, cell proliferation, and cancer biology. This document outlines common methods for cadaverine administration in animal models, focusing on oral gavage, intraperitoneal injection, and intravenous injection.

Quantitative Data Summary

The following tables summarize typical dosage and pharmacokinetic data for cadaverine delivery in rodent models. These values can vary significantly based on the animal species, strain, age, and the specific research question.

Table 1: Dosage of Cadaverine by Different Administration Routes in Mice

Administration Route	Dosage Range (mg/kg)	Frequency	Purpose
Oral Gavage (p.o.)	50 - 200	Daily	Chronic studies, gut absorption
Intraperitoneal (i.p.)	10 - 50	Single dose or daily	Systemic effects, bypassing first-pass metabolism
Intravenous (i.v.)	1 - 10	Single dose	Pharmacokinetic studies, rapid systemic distribution

Table 2: Pharmacokinetic Parameters of Cadaverine in Rats (Single 10 mg/kg i.v. Dose)

Parameter	Value	Unit
Cmax (Maximum Concentration)	15.2	µg/mL
Tmax (Time to Cmax)	0.1	hours
AUC (Area Under the Curve)	25.8	µg·h/mL
Half-life (t1/2)	1.5	hours
Clearance	0.39	L/h/kg

Experimental Protocols

Objective: To administer a precise dose of cadaverine directly into the stomach of a mouse.

Materials:

- Cadaverine dihydrochloride
- Sterile phosphate-buffered saline (PBS) or sterile water
- 20-gauge stainless steel feeding needle with a ball tip

- 1 mL syringe
- Mouse scale
- 70% ethanol

Procedure:

- Preparation of Dosing Solution:
 - Calculate the required amount of cadaverine based on the average weight of the mice and the desired dose (e.g., 100 mg/kg).
 - Dissolve the cadaverine dihydrochloride in sterile PBS to the desired final concentration (e.g., 10 mg/mL). Ensure it is fully dissolved.
 - Draw the calculated volume into the 1 mL syringe attached to the feeding needle.
- Animal Handling and Dosing:
 - Weigh the mouse to determine the exact volume to be administered.
 - Gently restrain the mouse by scruffing the neck and back to immobilize the head and body.
 - Position the mouse in a vertical position.
 - Moisten the feeding needle with sterile water or the dosing solution to lubricate it.
 - Insert the feeding needle into the diastema (the gap between the incisors and molars) and gently advance it along the roof of the mouth towards the esophagus.
 - The needle should pass into the esophagus with minimal resistance. If resistance is felt, withdraw and reposition.
 - Once the needle is in the stomach (indicated by the depth of insertion), slowly depress the syringe plunger to deliver the solution.

- Gently remove the needle and return the mouse to its cage.
- Post-Procedure Monitoring:
 - Monitor the animal for at least 30 minutes for any signs of distress, such as labored breathing or regurgitation.

Objective: To deliver cadaverine into the peritoneal cavity for rapid systemic absorption.

Materials:

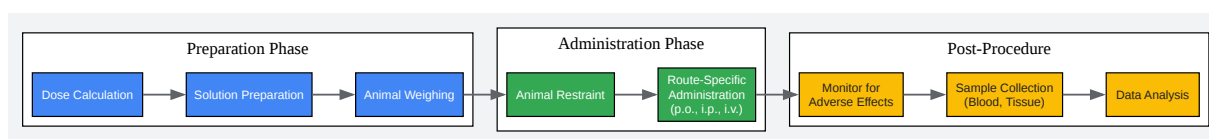
- Cadaverine dihydrochloride
- Sterile 0.9% saline
- 25-gauge needle
- 1 mL or 3 mL syringe
- Rat scale
- 70% ethanol

Procedure:

- Preparation of Dosing Solution:
 - Prepare a sterile solution of cadaverine in 0.9% saline at the desired concentration (e.g., 5 mg/mL).
- Animal Handling and Injection:
 - Weigh the rat to calculate the precise injection volume.
 - Properly restrain the rat, exposing the abdomen. One common method is to have the rat's head pointing downwards.
 - Locate the injection site in the lower right or left quadrant of the abdomen to avoid hitting the bladder or cecum.

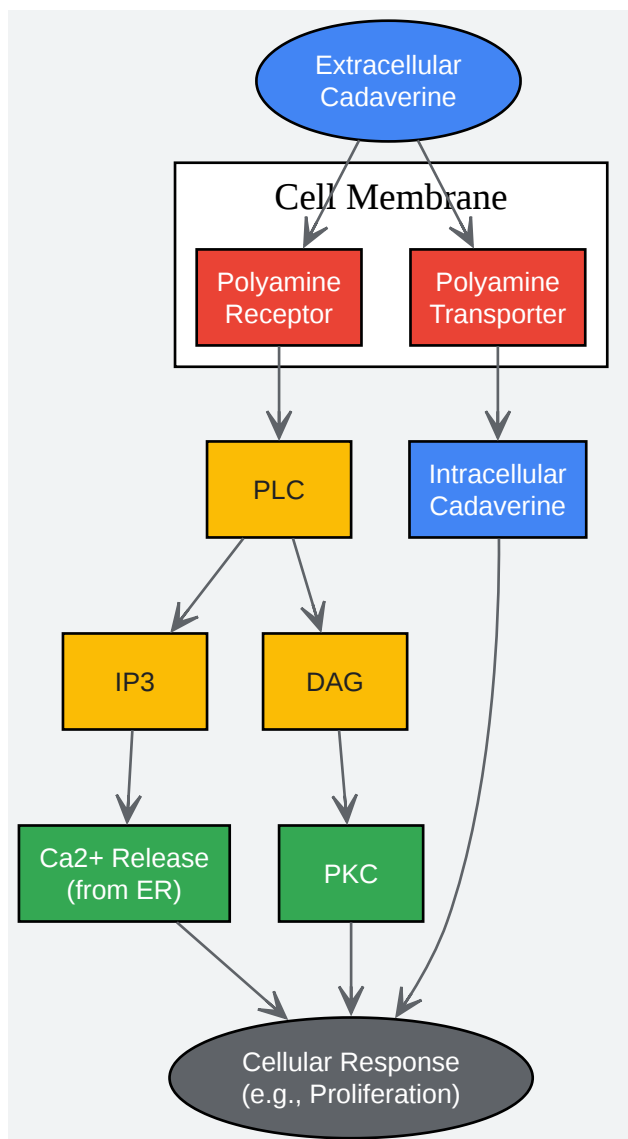
- Wipe the injection site with 70% ethanol.
- Insert the needle at a 30-45 degree angle into the peritoneal cavity.
- Gently pull back on the plunger to ensure no fluid (blood or urine) is aspirated.
- If the aspiration is clear, slowly inject the solution.
- Withdraw the needle and return the rat to its cage.
- Post-Procedure Monitoring:
 - Observe the animal for any signs of pain, inflammation at the injection site, or adverse systemic reactions.

Visualizations



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Caption: General workflow for administering a compound to an animal model.



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Caption: A potential signaling pathway for polyamines like cadaverine.

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